

A Predictive Guide to the Spectroscopic Characterization of 2-Amino-2-thioxoethyl pivalate

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Compound of Interest

Compound Name: 2-Amino-2-thioxoethyl pivalate

CAS No.: 175204-79-2

Cat. No.: B060890

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Abstract

This technical guide provides a comprehensive, predictive analysis of the spectroscopic data for **2-Amino-2-thioxoethyl pivalate**. In the absence of published empirical data for this specific molecule, this document leverages fundamental principles of nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) to forecast the expected spectral characteristics. Detailed, field-proven protocols for data acquisition are provided for each technique, aimed at researchers in organic synthesis and drug development. The methodologies are designed to be self-validating, ensuring that practitioners can confidently acquire and interpret data for structural confirmation of this and similar novel compounds. All theoretical predictions are grounded in established spectroscopic principles and data from analogous chemical structures.

Introduction and Molecular Structure

2-Amino-2-thioxoethyl pivalate is a bifunctional organic molecule containing a pivalate ester group and a primary thioamide group. The thioamide moiety is a common bioisostere for the

amide bond in medicinal chemistry, potentially offering altered metabolic stability or biological activity.[1] The pivalate group, with its sterically bulky tert-butyl component, can influence the molecule's conformation and reactivity. Accurate structural elucidation via spectroscopic methods is a critical first step in the investigation of any novel compound. This guide outlines the expected spectroscopic signatures that would collectively confirm the successful synthesis of the target structure shown in Figure 1.

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Figure 1. Chemical Structure of **2-Amino-2-thioxoethyl pivalate** with atom numbering for NMR assignment.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone technique for determining the carbon-hydrogen framework of an organic molecule.[2] For **2-Amino-2-thioxoethyl pivalate**, both ^1H and ^{13}C NMR will provide definitive information on its structure.

Experimental Protocol for NMR Data Acquisition

The following protocol is designed for acquiring high-quality NMR spectra on a standard Fourier Transform (FT) NMR spectrometer.

Causality Behind Experimental Choices:

- **Solvent Selection:** Deuterated chloroform (CDCl_3) is the recommended starting solvent due to its excellent solubilizing properties for many organic compounds and its relatively low cost. [3][4] However, the primary thioamide N-H protons are exchangeable. To observe these protons clearly, deuterated dimethyl sulfoxide (DMSO-d_6) is an excellent alternative, as it slows down the proton exchange rate.
- **Sample Preparation:** The concentration (5-25 mg for ^1H , 50-100 mg for ^{13}C) is chosen to maximize signal-to-noise while avoiding viscosity issues that can broaden spectral lines.[5]

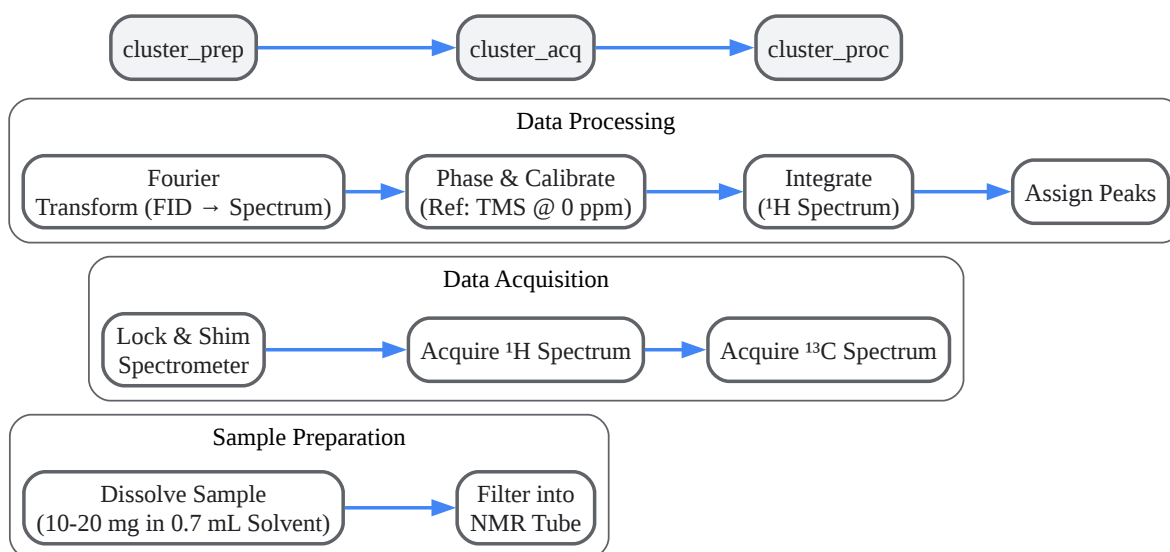
Filtering the sample is critical, as suspended solids disrupt the magnetic field homogeneity, leading to poor spectral resolution.[3]

- Internal Standard: Tetramethylsilane (TMS) is the universally accepted internal standard (0 ppm) for ^1H and ^{13}C NMR because it is chemically inert and produces a single, sharp signal that does not typically overlap with analyte signals.[2]

Step-by-Step Methodology:

- Sample Preparation: a. Weigh 10-20 mg of the purified compound into a clean vial. b. Add approximately 0.7 mL of deuterated solvent (e.g., CDCl_3 or DMSO-d_6) containing 0.03% TMS.[4] c. Gently agitate the vial until the sample is fully dissolved. d. Filter the solution through a pipette containing a small plug of glass wool directly into a clean, dry 5 mm NMR tube.
- Instrument Setup & Acquisition: a. Insert the NMR tube into the spectrometer. b. Lock the spectrometer on the deuterium signal of the solvent. c. Shim the magnetic field to optimize homogeneity, aiming for a narrow, symmetrical lock signal. d. Acquire the ^1H NMR spectrum. Typical parameters include a $30\text{-}45^\circ$ pulse angle, a 1-2 second relaxation delay, and 8-16 scans. e. Acquire the proton-decoupled ^{13}C NMR spectrum. This requires more scans (e.g., 128-1024) due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: a. Apply Fourier transformation to the acquired Free Induction Decay (FID) file. b. Phase the spectrum to ensure all peaks are in the positive absorptive mode. c. Calibrate the chemical shift axis by setting the TMS peak to 0.00 ppm (or the residual solvent peak to its known value, e.g., 7.26 ppm for CHCl_3).[3] d. Integrate the peaks in the ^1H NMR spectrum to determine the relative proton ratios.

Workflow for NMR Analysis



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Caption: Workflow for NMR sample preparation, data acquisition, and processing.

Predicted NMR Spectra

Predictions are based on standard chemical shift values, substituent effects, and data from similar functional groups.^{[6][7][8][9]}

Predicted ^1H NMR Data

Label (Fig. 1)	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale
Ha	7.5 - 8.5	Broad Singlet	2H	N-H protons of a primary thioamide are typically deshielded and often appear as a broad signal due to quadrupole broadening from the nitrogen atom and potential hydrogen bonding.
Hb	4.0 - 4.5	Singlet	2H	Methylene protons (CH_2) are deshielded by the adjacent electron-withdrawing ester oxygen and the thioamide group. Expected to be a singlet as there are no adjacent protons.
Hc	1.2 - 1.4	Singlet	9H	tert-Butyl protons are in a shielded, aliphatic environment and are equivalent, resulting in a

single sharp
peak.

Predicted ^{13}C NMR Data

Label (Fig. 1)	Predicted Chemical Shift (δ , ppm)	Rationale
C1 (C=S)	195 - 210	The thiocarbonyl carbon is highly deshielded and appears significantly downfield, characteristic of thioamides. [10] [11]
C2 (CH ₂)	45 - 55	Methylene carbon is influenced by the adjacent oxygen and thioamide group.
C3 (C=O)	175 - 180	The pivaloyl carbonyl carbon is in a typical ester chemical shift range.
C4 (Quaternary C)	38 - 42	The quaternary carbon of the tert-butyl group.
C5 (CH ₃)	26 - 29	The three equivalent methyl carbons of the tert-butyl group.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying key functional groups based on their vibrational frequencies.[\[12\]](#) The primary utility here is the confirmation of the thioamide and ester carbonyl groups.

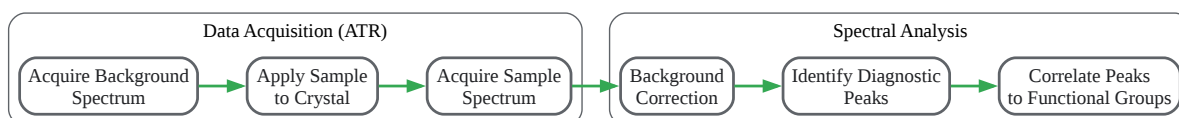
Experimental Protocol for ATR-FTIR

Attenuated Total Reflectance (ATR) is the preferred method for solid or liquid samples as it requires minimal to no sample preparation.[\[13\]](#)

Step-by-Step Methodology:

- **Background Scan:** Ensure the ATR crystal (typically diamond or zinc selenide) is clean.^[14] Run a background spectrum to capture the ambient atmosphere (CO₂, H₂O), which will be subtracted from the sample spectrum.^{[12][15]}
- **Sample Application:** Place a small amount of the solid sample (a few milligrams) onto the crystal surface.^[14]
- **Apply Pressure:** Use the pressure clamp to ensure firm contact between the sample and the crystal. This is crucial for obtaining a strong signal.^[12]
- **Sample Scan:** Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio over a range of 4000-600 cm⁻¹.^[12]
- **Cleaning:** Thoroughly clean the crystal with an appropriate solvent (e.g., isopropanol) and a soft tissue.

Workflow for IR Analysis



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Caption: Workflow for acquiring and analyzing an ATR-FTIR spectrum.

Predicted IR Absorption Bands

The predicted IR absorptions are based on well-established correlation tables for organic functional groups.^{[16][17]}

Predicted Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Intensity	Rationale
3350 - 3150	N-H Stretch	Primary Thioamide (-NH ₂)	Medium	Primary amides and thioamides show two bands (symmetric and asymmetric stretching) in this region. [18] They are typically sharper than O-H stretches.
2970 - 2870	C-H Stretch	tert-Butyl & Methylene	Strong	Characteristic stretching of sp ³ C-H bonds.
~1735	C=O Stretch	Pivalate Ester	Strong	The ester carbonyl stretch is one of the strongest and most reliable peaks in an IR spectrum. [16]
1650 - 1620	N-H Bend (Scissoring)	Primary Thioamide (-NH ₂)	Medium	This bending vibration is characteristic of primary amides/thioamides. [18]
1400 - 1600	C-N Stretch	Thioamide	Strong	This band, often called the "B band," is a key characteristic of thioamides and involves

				significant C-N stretching character. [19]
~1250	C-O Stretch	Ester	Strong	The C-O single bond stretch of the ester group.
700 - 800	C=S Stretch	Thioamide	Medium-Weak	The C=S stretching vibration, often referred to as the "G band," is typically found in this region and can be coupled with other vibrations. [19]

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and, through fragmentation patterns, valuable structural information. Electrospray Ionization (ESI) is a suitable "soft" ionization technique that typically yields the protonated molecular ion with minimal fragmentation.[\[20\]](#)[\[21\]](#)

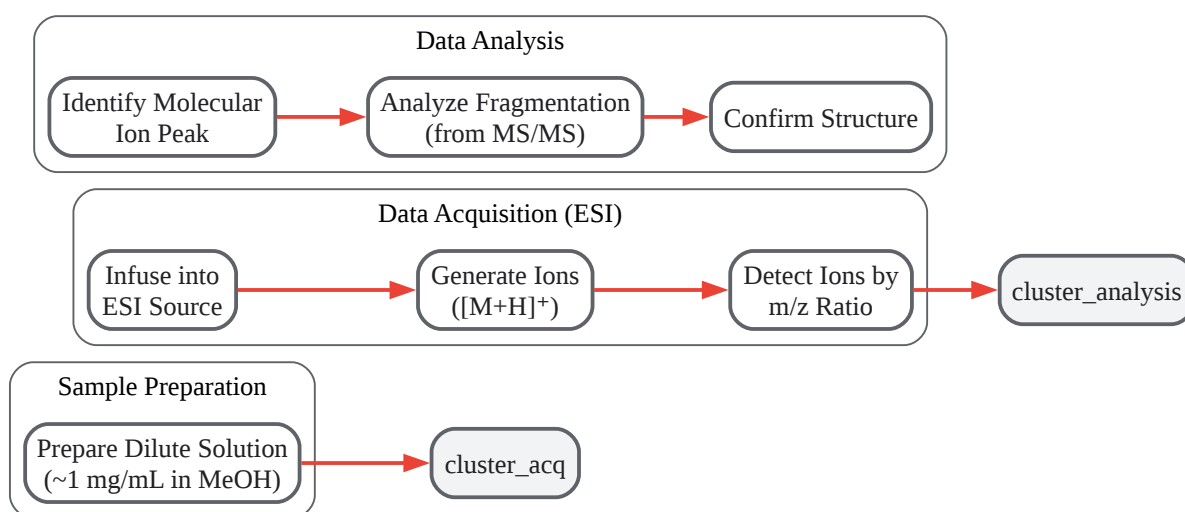
Experimental Protocol for ESI-MS

Step-by-Step Methodology:

- **Sample Preparation:** Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- **Instrument Calibration:** Calibrate the mass spectrometer using a known standard to ensure mass accuracy.
- **Sample Infusion:** Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).

- Ionization: Apply a high voltage (e.g., 3-5 kV) to the capillary tip to generate an electrospray. [22][23] The analyte will typically be detected as the protonated molecule, $[M+H]^+$.
- Data Acquisition: Acquire the mass spectrum in positive ion mode over a relevant m/z (mass-to-charge ratio) range (e.g., m/z 50-500).
- (Optional) Tandem MS (MS/MS): To induce fragmentation, select the $[M+H]^+$ ion and subject it to collision-induced dissociation (CID) with an inert gas (e.g., argon) to obtain a fragment ion spectrum.[22]

Workflow for Mass Spectrometry Analysis



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Caption: Workflow for ESI-MS sample preparation, acquisition, and analysis.

Predicted Mass Spectrum

- Molecular Formula: $C_7H_{13}NO_2S$
- Monoisotopic Mass: 175.07 g/mol

Expected Ions and Fragments:

m/z Value	Ion	Rationale
176.07	$[M+H]^+$	The protonated molecular ion, expected to be the base peak in ESI-MS.
118.05	$[M - C_4H_9O]^+$	Loss of the pivaloyl group as a radical followed by protonation, or cleavage alpha to the carbonyl.
76.02	$[CH_4N_2S]^+$	Cleavage of the ester bond, resulting in the protonated thioacetamide fragment.
57.07	$[C_4H_9]^+$	The tert-butyl cation is a very stable carbocation and is a common fragment from pivaloyl groups. [24] [25]

Conclusion: Synthesis of Spectroscopic Data

The definitive structural confirmation of **2-Amino-2-thioxoethyl pivalate** relies on the synergistic interpretation of all three spectroscopic techniques.

- MS would confirm the molecular weight of 175.07 g/mol .
- IR would confirm the presence of the key functional groups: N-H (thioamide), C=O (ester), and C=S (thioamide).
- 1H and ^{13}C NMR would elucidate the precise carbon-hydrogen framework, confirming the connectivity of the tert-butyl group, the ester linkage, the central methylene group, and the primary thioamide.

Together, these predicted data points form a unique spectroscopic fingerprint. Any deviation from this pattern would suggest the presence of impurities, an alternative isomer, or an incorrect structural assignment, thereby guiding further synthetic or purification efforts.

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